

Tezacaftor-d4: A Technical Guide for Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Tezacaftor-d4

Cat. No.: B12400018

[Get Quote](#)

This guide provides an in-depth technical overview of **Tezacaftor-d4**, a deuterated analog of the cystic fibrosis transmembrane conductance regulator (CFTR) corrector, Tezacaftor. Designed for researchers, scientists, and drug development professionals, this document delves into the core physicochemical properties, mechanism of action, and critical quality attributes as defined by a Certificate of Analysis (CoA). Furthermore, it outlines the analytical methodologies essential for its characterization and quality control.

Introduction: The Role of Deuteration in Modern Drug Development

Tezacaftor-d4 is the deuterium-labeled version of Tezacaftor, a key therapeutic agent in the management of cystic fibrosis (CF).^[1] The strategic replacement of four hydrogen atoms with deuterium on the cyclopropane ring creates a molecule with a slightly higher mass. This isotopic labeling makes **Tezacaftor-d4** an invaluable tool in pharmacokinetic (PK) and metabolic studies, often serving as an internal standard for quantitative analysis by methods such as liquid chromatography-mass spectrometry (LC-MS).^[1] Understanding the properties of this deuterated standard is crucial for the accurate assessment of the parent drug, Tezacaftor, in biological matrices.

Cystic fibrosis is a genetic disorder stemming from mutations in the CFTR gene, which encodes for a protein responsible for regulating ion and water transport across cell membranes.[2] Defective CFTR protein leads to the production of thick, sticky mucus, causing a range of severe symptoms, particularly in the lungs and digestive system.[2]

Physicochemical Properties of Tezacaftor-d4

The fundamental identity and characteristics of **Tezacaftor-d4** are summarized in the table below. These details are critical for method development, material handling, and regulatory documentation.

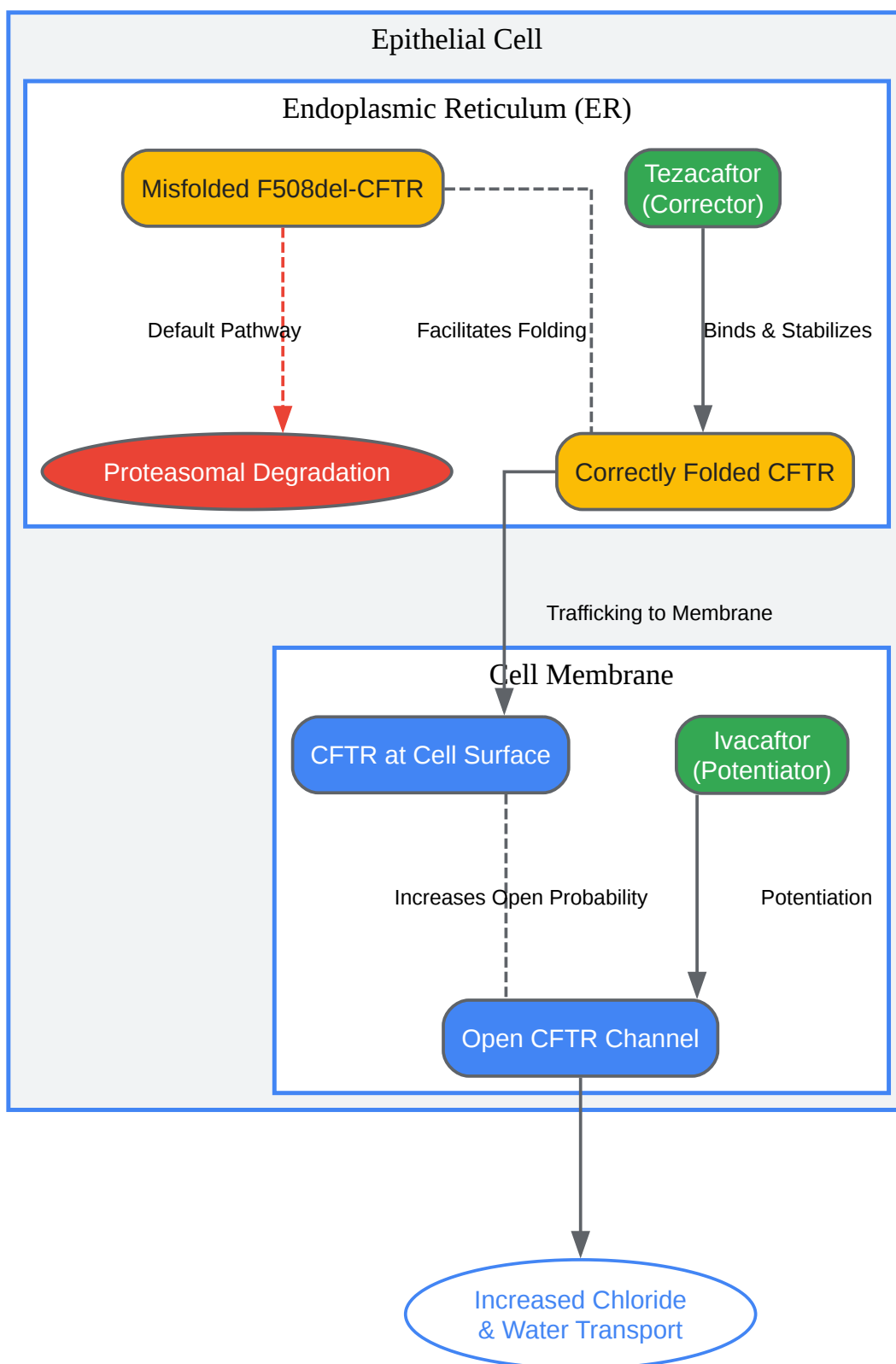
Property	Value	Source(s)
Chemical Name	(R)-1-(2,2-difluorobenzo[d][3]dioxol-5-yl)-N-(1-(2,3-dihydroxypropyl)-6-fluoro-2-(1-hydroxy-2-methylpropan-2-yl)-1H-indol-5-yl)cyclopropane-2,2,3,3-d4-1-carboxamide	[4]
CAS Number	1961280-24-9	[4]
Molecular Formula	C ₂₆ H ₂₃ D ₄ F ₃ N ₂ O ₆	[4][5]
Molecular Weight	524.52 g/mol	[4][5]
Appearance	White to off-white solid	[5]

Mechanism of Action: Correcting the Defect in Cystic Fibrosis

Tezacaftor functions as a "corrector" of the CFTR protein.[1] In many individuals with cystic fibrosis, particularly those with the F508del mutation, the CFTR protein is misfolded and fails to traffic to the cell surface where it would normally function.[6] Tezacaftor aids in the proper folding and processing of the CFTR protein, allowing more of it to reach the cell membrane.[7]

This mechanism is often complemented by a "potentiator" drug, such as Ivacaftor, which increases the channel opening probability of the CFTR protein that has reached the cell

surface.[7][8] The synergistic action of a corrector and a potentiator leads to a significant increase in chloride ion transport, thereby addressing the underlying cellular defect in cystic fibrosis.[9]



[Click to download full resolution via product page](#)

Caption: Mechanism of Tezacaftor and Ivacaftor on CFTR protein.

Decoding the Certificate of Analysis (CoA)

The Certificate of Analysis is a critical document that ensures the identity, purity, and quality of a chemical substance. For a deuterated internal standard like **Tezacafter-d4**, the CoA provides the necessary validation for its use in regulated bioanalytical assays. Below is a table representing typical data found on a CoA for **Tezacafter-d4**, followed by an explanation of each parameter.

Representative Certificate of Analysis: **Tezacafter-d4**

Test	Specification	Result	Method
Appearance	White to off-white solid	Conforms	Visual Inspection
Identity (¹ H NMR)	Consistent with structure	Conforms	¹ H NMR Spectroscopy
Identity (MS)	Consistent with structure	Conforms	Mass Spectrometry
Purity (LCMS)	≥97.0%	97.0%	LC-MS
Isotopic Enrichment	≥98% Deuterium	98.00%	Mass Spectrometry

- **Appearance:** This is a qualitative assessment of the physical state and color of the material. It serves as a basic, first-pass identity and quality check.
- **Identity (¹H NMR & MS):** Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) are powerful analytical techniques used to confirm the chemical structure of the molecule. For a deuterated compound, ¹H NMR is used to verify the absence of protons at the sites of deuteration, while MS confirms the correct mass, which will be higher than the non-deuterated parent compound.
- **Purity (LCMS):** Liquid Chromatography-Mass Spectrometry (LC-MS) is a highly sensitive method used to separate the main compound from any impurities. A purity value of ≥97.0% indicates that the material is suitable for most research and analytical applications.^[5]

- **Isotopic Enrichment:** This is a critical parameter for a deuterated standard. It quantifies the percentage of the labeled atoms that are indeed deuterium. An isotopic enrichment of 98.00% means that at the labeled positions, 98% of the atoms are deuterium, which is essential for accurate quantification in isotopic dilution mass spectrometry.^[5]

Analytical Workflow for Quality Control

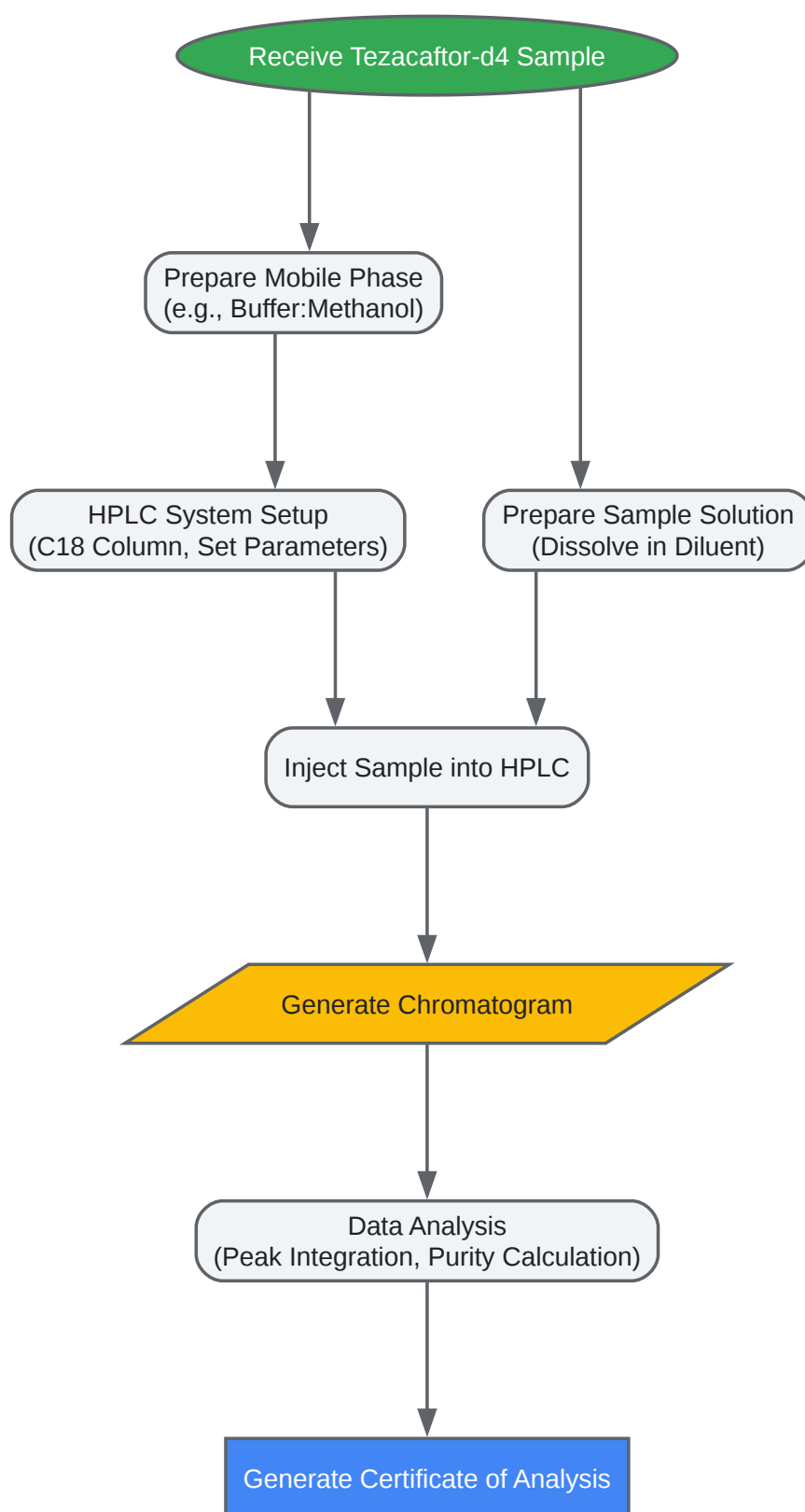
Ensuring the quality of **Tezacafator-d4** requires robust analytical methods. Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) and LC-MS/MS are the most common techniques for the analysis of Tezacafator and its deuterated analog.

Experimental Protocol: RP-HPLC Method for Purity Assessment

The following is a generalized protocol based on established methods for Tezacafator analysis. Method parameters should be optimized for specific instrumentation and requirements.

- **Preparation of Mobile Phase:** A common mobile phase consists of a mixture of an aqueous buffer (e.g., 0.1M Potassium Phosphate Monobasic) and an organic solvent like methanol, in a ratio of approximately 65:35 (v/v).
- **Chromatographic Column:** A C18 column (e.g., Kromosil C18) is typically used for the separation.
- **Sample Preparation:** Accurately weigh and dissolve the **Tezacafator-d4** standard in a suitable diluent (e.g., a mixture of water and acetonitrile) to a known concentration.
- **Instrument Parameters:**
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 µL
 - Column Temperature: 30 °C
 - Detection Wavelength: 280 nm

- **Analysis:** Inject the prepared sample into the HPLC system. The retention time of the main peak is used for identification, and the peak area is used to calculate the purity relative to any impurity peaks.
- **Validation:** The method should be validated according to ICH guidelines, assessing parameters such as linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).



[Click to download full resolution via product page](#)

Caption: General workflow for HPLC-based quality control of **Tezacafter-d4**.

Conclusion

Tezacaftor-d4 is a critical analytical tool for the development and clinical assessment of Tezacaftor, a transformative therapy for individuals with cystic fibrosis. A thorough understanding of its physicochemical properties, the parent drug's mechanism of action, and the data presented on a Certificate of Analysis is paramount for its effective use in a research and development setting. The implementation of validated analytical methods ensures the quality and reliability of this essential internal standard, ultimately supporting the delivery of safe and effective treatments to patients.

References

- Aloia, M., et al. (2023). Simultaneous Quantification of Ivacaftor, Tezacaftor, and Elexacaftor in Cystic Fibrosis Patients' Plasma by a Novel LC–MS/MS Method. *Pharmaceuticals*, 16(2), 304.
- Isotope Science / Alfa Chemistry. (n.d.). Deuterated Drug Development: Advanced Products & Tailored Solutions. Retrieved from [\[Link\]](#)
- ResolveMass Laboratories Inc. (2025). Deuterated Standards for LC-MS Analysis. Retrieved from [\[Link\]](#)
- NuMega Resonance Labs. (n.d.). Beyond Purity: Characterizing the Isotopologue Profile of a Deuterated API. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2023). Simultaneous Quantification of Ivacaftor, Tezacaftor, and Elexacaftor in Cystic Fibrosis Patients' Plasma by a Novel LC–MS/MS Method. Retrieved from [\[Link\]](#)
- ClinicalTrials.gov. (n.d.). Tezacaftor/Ivacaftor Combination Therapy Expanded Access Program for Patients 12 Years of Age and Older With Cystic Fibrosis. Retrieved from [\[Link\]](#)
- ResolveMass Laboratories Inc. (2025). Deuterated Internal Standards for LC-MS: Selection & Custom Synthesis. Retrieved from [\[Link\]](#)
- precisionFDA. (n.d.). TEZACAFTOR. Retrieved from [\[Link\]](#)

- National Center for Biotechnology Information. (2023). Deuterium in drug discovery: progress, opportunities and challenges. Retrieved from [\[Link\]](#)
- Bio-Techne. (n.d.). **Tezacaftor-d4**. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Elexacaftor/tezacaftor/ivacaftor. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Functional Consequences of CFTR Interactions in Cystic Fibrosis. Retrieved from [\[Link\]](#)
- Vertex Pharmaceuticals. (2017). Phase 3 Studies of the Tezacaftor/Ivacaftor Combination Treatment in People with Cystic Fibrosis Ages 12 and Older Published in the New England Journal of Medicine. Retrieved from [\[Link\]](#)
- International Journal of Pharmacy and Biological Sciences. (n.d.). Analytical Method Development and Validation of Tezacaftor and Ivacaftor by RP-HPLC Method in Bulk and Marketed Formulation. Retrieved from [\[Link\]](#)
- MDPI. (n.d.). Unraveling the Mechanism of Action, Binding Sites, and Therapeutic Advances of CFTR Modulators: A Narrative Review. Retrieved from [\[Link\]](#)
- ACS Omega. (2025). Quality-by-Design-Driven RP-HPLC Method Development and Validation for Impurity Analysis of Elexacaftor, a Cystic Fibrosis Drug, with LC-MS/MS-Based Degradant Identification. Retrieved from [\[Link\]](#)
- CF Europe. (n.d.). Mutations to the CFTR gene – how do they cause cystic fibrosis?. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Cystic fibrosis transmembrane conductance regulator. Retrieved from [\[Link\]](#)
- Journal of Applied Pharmaceutical Science. (2024). Triplet analysis: Quantifying ivacaftor, tezacaftor, and elexacaftor in plasma with mass spectrometry. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. abmole.com \[abmole.com\]](#)
- [3. Tezacaftor-D4 | CAS | LGC Standards \[lgcstandards.com\]](#)
- [4. file.medchemexpress.com \[file.medchemexpress.com\]](#)
- [5. Deuterium in drug discovery: progress, opportunities and challenges - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Simultaneous Quantification of Ivacaftor, Tezacaftor, and Elexacaftor in Cystic Fibrosis Patients' Plasma by a Novel LC–MS/MS Method - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. file.medchemexpress.com \[file.medchemexpress.com\]](#)
- [8. isotope.com \[isotope.com\]](#)
- [9. resolvemass.ca \[resolvemass.ca\]](#)
- To cite this document: BenchChem. [Tezacaftor-d4: A Technical Guide for Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12400018/docs#tezacaftor-d4-a-technical-guide-for-drug-development-professionals\]](https://www.benchchem.com/product/b12400018/docs#tezacaftor-d4-a-technical-guide-for-drug-development-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)